

4-(Trifluoromethyl)benzylamine CAS number

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzylamine

Cat. No.: B1329585

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An In-Depth Technical Guide to 4-(Trifluoromethyl)benzylamine

Introduction

4-(Trifluoromethyl)benzylamine is a crucial chemical intermediate distinguished by the presence of a trifluoromethyl group (-CF₃) on the benzylamine scaffold. This functional group imparts unique electronic properties, enhancing the molecule's reactivity, metabolic stability, and solubility in organic solvents.^[1] Consequently, it serves as a vital building block in the synthesis of a wide array of complex organic compounds. Its CAS (Chemical Abstracts Service) Registry Number is 3300-51-4.^{[2][3][4]}

This guide provides a comprehensive overview of **4-(Trifluoromethyl)benzylamine**, tailored for researchers, scientists, and professionals in drug development. It covers its physicochemical properties, synthesis protocols, key applications, and safety information.

Physicochemical and Spectroscopic Data

The trifluoromethyl group significantly influences the physical and chemical characteristics of the benzylamine molecule.^[1] A summary of its key properties is presented below.

Property	Value	Source(s)
CAS Number	3300-51-4	[2][3][4]
Molecular Formula	C8H8F3N	[2][3][5]
Linear Formula	CF3C6H4CH2NH2	
Molecular Weight	175.15 g/mol	[3][6]
Appearance	Clear colorless to light yellow liquid	[4][7]
Density	1.229 g/mL at 25 °C	[4]
Boiling Point	191.0 ± 35.0 °C at 760 mmHg	[2]
79-82 °C at 15 mmHg	[4]	
Refractive Index	n _{20/D} 1.464	[4]
Flash Point	75 °C (167 °F) - closed cup	[4]
pKa	8.60 ± 0.10 (Predicted)	[4]
EC Number	221-971-9	
MDL Number	MFCD00010220	

Synthesis Protocol

4-(Trifluoromethyl)benzylamine can be synthesized via the reduction of 4-trifluoromethylbenzaldehyde oxime. The following is a general experimental procedure derived from established methods.[4]

General Procedure for Reductive Amination

- **Dissolution:** Dissolve 5.00 g (26.4 mmol) of 4-trifluoromethylbenzaldehyde oxime in methanol.
- **Acidification:** Add 4.0 g (109.7 mmol) of hydrogen chloride gas to the methanolic solution.

- **Catalyst Addition:** Introduce 252 mg of a suitable catalyst (e.g., a Palladium-based catalyst) to the reaction mixture.
- **Hydrogenation:** Place the reaction vessel under a hydrogen atmosphere at 10 atm pressure.
- **Reaction:** Stir the mixture continuously for 3 hours at room temperature (approximately 25°C).
- **Work-up:** Upon completion, carefully remove the catalyst by filtration.
- **Neutralization:** Add diethyl ether to the filtrate and neutralize the mixture with an aqueous solution of sodium hydroxide.
- **Extraction and Analysis:** Separate the ether layer. Analysis by gas chromatography can be used to confirm the formation and yield of **4-(trifluoromethyl)benzylamine**, which has been reported to be as high as 93.6% under these conditions.^[4]

Applications in Research and Drug Development

The unique properties conferred by the trifluoromethyl group make this compound a valuable precursor in several fields.^{[1][8]} The -CF₃ moiety is a well-established bioisostere for other chemical groups and is known to enhance properties such as metabolic stability, lipophilicity, and binding affinity of drug candidates.^[9]

Pharmaceutical Development

4-(Trifluoromethyl)benzylamine is a key intermediate in the synthesis of various pharmaceuticals.^{[1][10]} Its derivatives are explored for a range of therapeutic targets.

- **Antidiabetic Agents:** It has been instrumental in the synthesis of 3-[(2,4-dioxothiazolidin-5-yl)methyl]benzamide derivatives. A notable outcome of this research was the identification of 5-[(2,4-dioxothiazolidin-5-yl)methyl]-2-methoxy-N-[[4-(trifluoromethyl)-phenyl]methyl]benzamide (KRP-297), a candidate for treating diabetes mellitus.
- **Neurological Disorders:** The compound is used to develop drugs targeting neurological disorders, as the trifluoromethyl group can modify biological activity and improve brain penetration.^{[1][8][9]}

- Oncology and Anti-inflammatory Drugs: Its hydrochloride salt is a crucial building block in designing novel anti-cancer and anti-inflammatory agents, where it helps enhance potency and selectivity.[\[10\]](#)

Agrochemicals

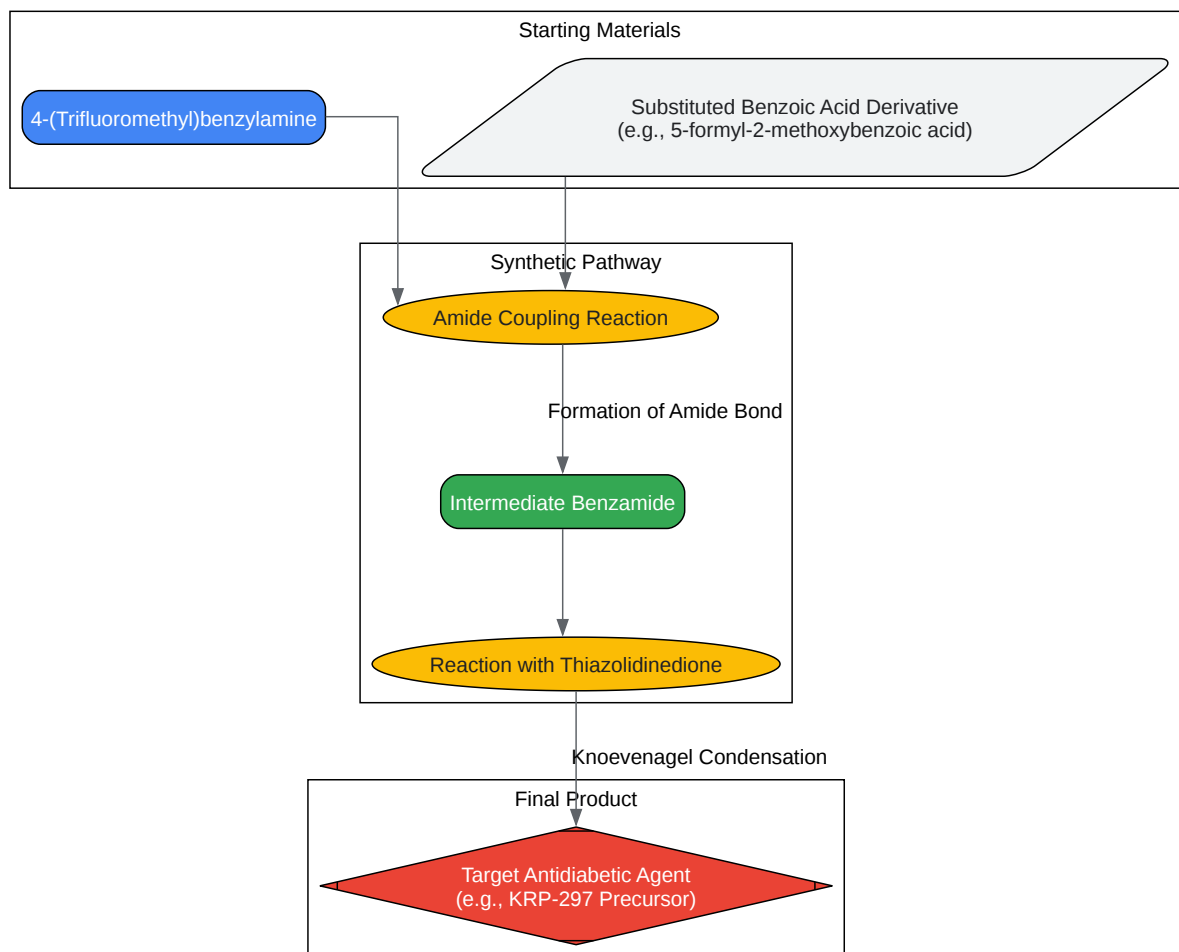
In agricultural science, **4-(Trifluoromethyl)benzylamine** is used to formulate advanced pesticides and herbicides. The trifluoromethyl group helps to improve the stability and efficacy of the active ingredients.[\[1\]](#)[\[8\]](#)[\[10\]](#)

Material Science

The compound is also employed in the production of specialty polymers and coatings. The incorporation of the trifluoromethyl group can enhance thermal stability and chemical resistance in these materials.[\[8\]](#)[\[10\]](#)

Experimental and Synthetic Workflows

The role of **4-(Trifluoromethyl)benzylamine** as a foundational reagent is best illustrated through a synthetic workflow. The diagram below outlines the key steps in the synthesis of advanced pharmaceutical intermediates, such as the benzamide derivatives mentioned previously.



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Caption: Synthetic workflow for an antidiabetic agent using **4-(Trifluoromethyl)benzylamine**.

Safety and Handling

4-(Trifluoromethyl)benzylamine is classified as a hazardous substance and requires careful handling in a laboratory setting.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Storage: It should be kept in a dark place, sealed in a dry container, and stored at room temperature.[4] The compound is noted to be air sensitive.[4]
- Personal Protective Equipment (PPE): Recommended PPE includes eye shields, gloves, and a suitable respirator (e.g., type N95 dust mask or ABEK respirator filter).

Conclusion

4-(Trifluoromethyl)benzylamine is a high-value chemical intermediate with significant applications across pharmaceuticals, agrochemicals, and material science. Its unique trifluoromethyl moiety provides a strategic advantage in designing molecules with enhanced efficacy, stability, and desired physicochemical properties. The detailed protocols for its synthesis and its versatile role in creating advanced compounds underscore its importance for researchers and drug development professionals aiming to innovate in their respective fields.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-(Trifluoromethyl)benzylamine | CAS#:3300-51-4 | Chemsrce [chemsrc.com]
- 3. scbt.com [scbt.com]
- 4. 4-(Trifluoromethyl)benzylamine | 3300-51-4 [chemicalbook.com]
- 5. 4-(Trifluoromethyl)benzylamine | CymitQuimica [cymitquimica.com]
- 6. 4-(Trifluoromethyl)benzylamine | C₈H₈F₃N | CID 76804 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-(Trifluoromethyl)benzylamine | 3300-51-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. nbinno.com [nbinno.com]
- 9. mdpi.com [mdpi.com]
- 10. chemimpex.com [chemimpex.com]
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